

BIM-23190 hydrochloride solubility issues and solutions

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Compound of Interest

Compound Name: BIM-23190 hydrochloride

Cat. No.: B8144700

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Technical Support Center: BIM-23190 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on addressing solubility challenges encountered with **BIM-23190 hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is **BIM-23190 hydrochloride**?

A1: **BIM-23190 hydrochloride** is a synthetic, cyclic peptide analog of somatostatin. It functions as a selective agonist for somatostatin receptors SSTR2 and SSTR5, with K_i values of 0.34 nM and 11.1 nM, respectively. It is primarily used in research related to cancer and acromegaly.

Q2: What is the molecular weight of **BIM-23190 hydrochloride**?

A2: The molecular weight of **BIM-23190 hydrochloride** is 1238.91 g/mol .

Q3: How should lyophilized **BIM-23190 hydrochloride** be stored?

A3: Lyophilized **BIM-23190 hydrochloride** powder should be stored in a sealed container, away from moisture. For long-term storage, -20°C is recommended.

Q4: How should **BIM-23190 hydrochloride** solutions be stored?

A4: Stock solutions of **BIM-23190 hydrochloride** should be aliquoted to avoid repeated freeze-thaw cycles. It is recommended to store these aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.^[1]

Solubility Data

The solubility of **BIM-23190 hydrochloride** can vary depending on the solvent. The following table summarizes its solubility in common laboratory solvents.

Solvent	Concentration	Remarks
DMSO (Dimethyl Sulfoxide)	100 mg/mL (80.72 mM)	Requires sonication for dissolution. Use freshly opened DMSO as it is hygroscopic. ^{[1][2]}
Water	100 mg/mL (80.72 mM)	Requires sonication for dissolution. ^{[1][2]}
PBS (Phosphate-Buffered Saline)	50 mg/mL (40.36 mM)	Requires sonication for dissolution. ^[2]
Co-solvent Mixture 1	≥ 2.5 mg/mL (2.02 mM)	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline. ^{[1][3]}
Co-solvent Mixture 2	≥ 2.5 mg/mL (2.02 mM)	10% DMSO, 90% (20% SBE-β-CD in Saline). ^[1]
Co-solvent Mixture 3	≥ 2.5 mg/mL (2.02 mM)	10% DMSO, 90% Corn Oil. ^[1]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution in DMSO

This protocol details the preparation of a 100 mg/mL stock solution of **BIM-23190 hydrochloride** in DMSO.

Materials:

- **BIM-23190 hydrochloride** (lyophilized powder)
- Anhydrous/low-moisture DMSO
- Sterile microcentrifuge tubes
- Ultrasonic bath

Procedure:

- Equilibrate the vial of lyophilized **BIM-23190 hydrochloride** to room temperature before opening.
- Weigh the desired amount of the peptide into a sterile microcentrifuge tube.
- Add the appropriate volume of fresh, anhydrous DMSO to achieve a final concentration of 100 mg/mL.
- Vortex the tube briefly to initially mix the contents.
- Place the tube in an ultrasonic bath and sonicate until the solution is clear and all solid has dissolved.
- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -80°C for long-term storage (up to 6 months) or -20°C for shorter-term storage (up to 1 month).

Protocol 2: Preparation of an Aqueous Stock Solution

This protocol describes the preparation of a 100 mg/mL aqueous stock solution.

Materials:

- **BIM-23190 hydrochloride** (lyophilized powder)

- Sterile, distilled, or deionized water
- Sterile microcentrifuge tubes
- Ultrasonic bath

Procedure:

- Allow the vial of **BIM-23190 hydrochloride** to reach room temperature.
- Add the required volume of sterile water to the vial to obtain a 100 mg/mL concentration.
- Gently vortex to suspend the peptide.
- Sonicate the solution in an ultrasonic bath until it becomes clear and free of visible particles.
- For use in cell culture, it is recommended to filter-sterilize the aqueous solution through a 0.22 μm filter.
- Aliquot and store at -80°C or -20°C .

Protocol 3: Preparation of a Working Solution using a Co-Solvent System for In Vivo Studies

This protocol provides a method for preparing a ≥ 2.5 mg/mL working solution suitable for in vivo experiments.

Materials:

- **BIM-23190 hydrochloride** stock solution in DMSO (e.g., 25 mg/mL)
- PEG300 (Polyethylene glycol 300)
- Tween-80
- Saline (0.9% sodium chloride)
- Sterile tubes

Procedure:

- Prepare a 25 mg/mL stock solution of **BIM-23190 hydrochloride** in DMSO as described in Protocol 1.
- In a sterile tube, add the following solvents sequentially, ensuring complete mixing after each addition:
 - 100 µL of the 25 mg/mL **BIM-23190 hydrochloride** in DMSO stock solution.
 - 400 µL of PEG300. Mix thoroughly.
 - 50 µL of Tween-80. Mix thoroughly.
 - 450 µL of saline to bring the final volume to 1 mL.
- The final solution will have a **BIM-23190 hydrochloride** concentration of ≥ 2.5 mg/mL in a vehicle of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.
- This working solution should be prepared fresh before use.

Troubleshooting Guide

Issue: The **BIM-23190 hydrochloride** powder is not dissolving completely.

Possible Causes and Solutions:

- Insufficient Sonication: Continue sonication for a longer period. Ensure the ultrasonic bath is functioning correctly.
- Solvent Quality: For DMSO solutions, ensure you are using a fresh, anhydrous or low-moisture grade of DMSO, as it is hygroscopic and absorbed water can affect solubility.
- Incorrect pH: BIM-23190 is a peptide. The pH of the solution can significantly impact its solubility. For aqueous solutions, if solubility is low, consider adjusting the pH slightly. Since it is a hydrochloride salt, it is expected to be more soluble in slightly acidic to neutral conditions.

- **Gentle Heating:** Gentle warming (e.g., to 37°C) can aid in the dissolution of some peptides. However, prolonged or excessive heating should be avoided to prevent degradation.

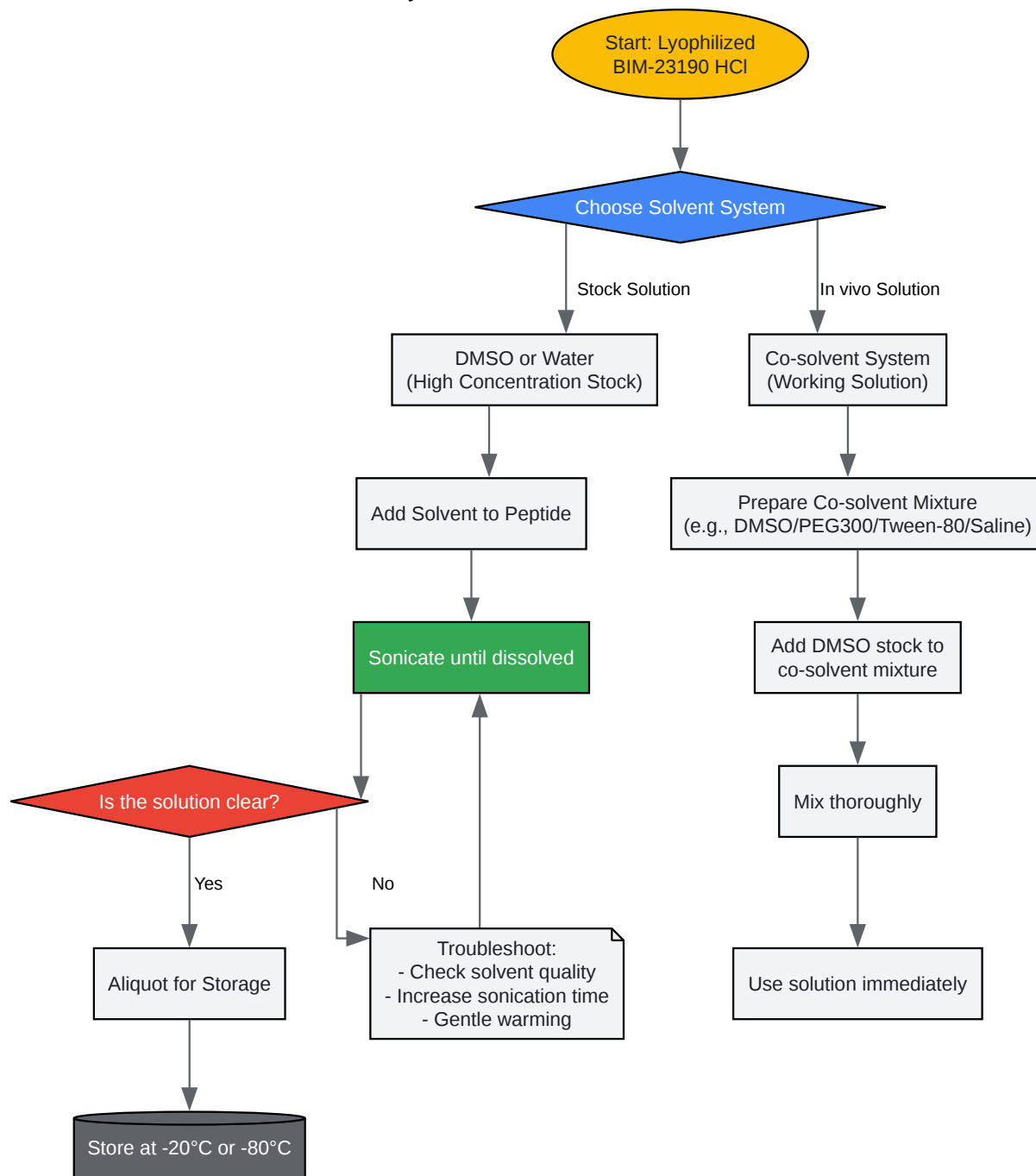
Issue: The solution is cloudy or shows precipitation after storage.

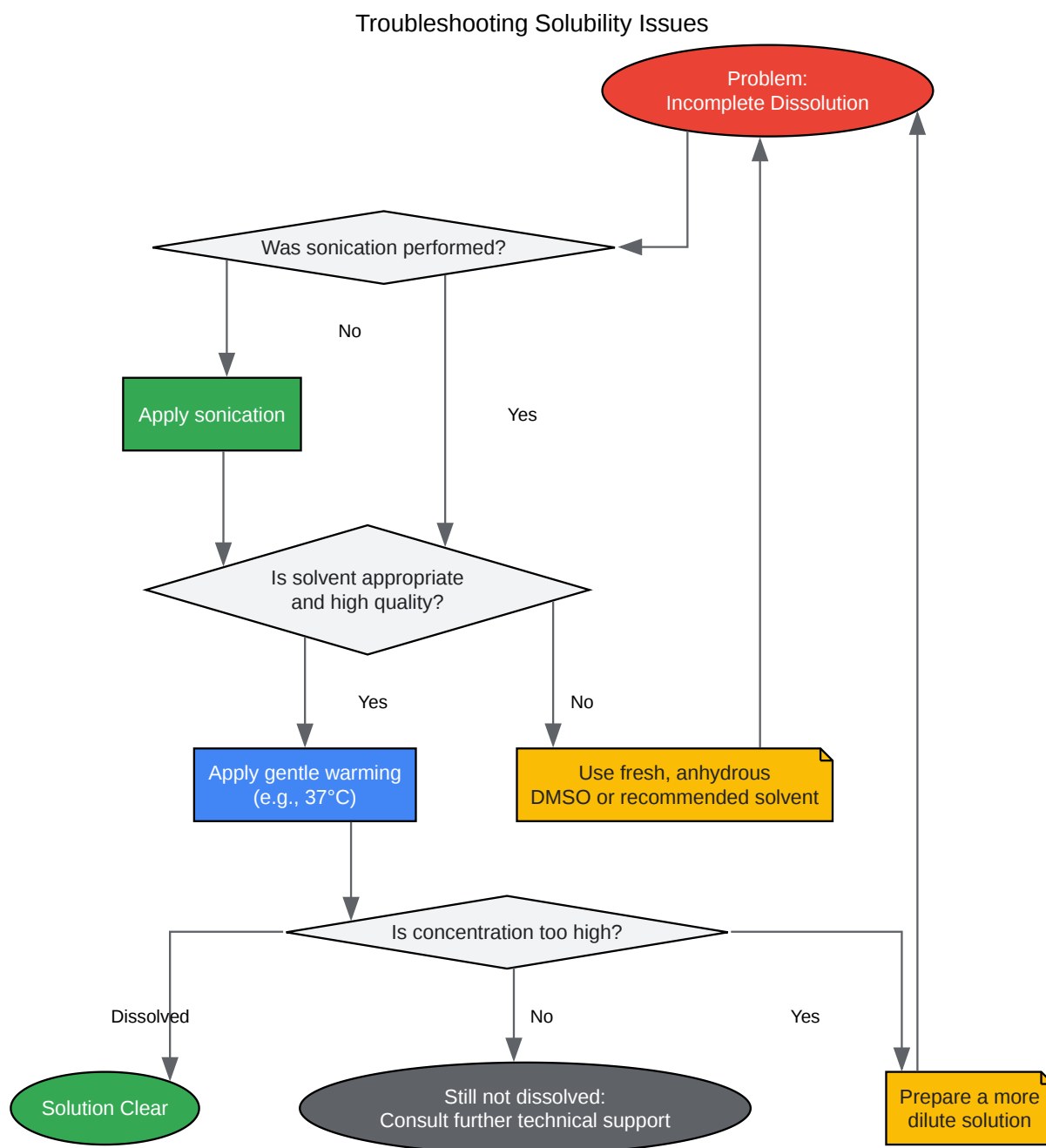
Possible Causes and Solutions:

- **Exceeded Solubility Limit:** The concentration of the peptide may be too high for the chosen solvent and storage temperature. Try preparing a more dilute stock solution.
- **Freeze-Thaw Cycles:** Repeated freezing and thawing can cause peptides to aggregate and precipitate. Ensure the stock solution is stored in single-use aliquots.
- **Improper Storage:** The solution may not have been stored at the recommended temperature. Ensure storage at -20°C or -80°C.
- **Re-dissolving Precipitate:** If precipitation is observed after thawing, try to re-dissolve it by gentle warming and sonication before use. If it does not redissolve, it is recommended to prepare a fresh solution.

Visual Guides

BIM-23190 Hydrochloride Solubilization Workflow

[Click to download full resolution via product page](#)Caption: Workflow for solubilizing **BIM-23190 hydrochloride**.



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Caption: Decision tree for troubleshooting solubility problems.

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